

Alternative VEGFR-2 Inhibitor Data

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Compound Focus: Vegfr-2-IN-24

Cat. No.: S12873144

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Since the data for your specified compound is unavailable, the table below summarizes the IC50 values of other potent VEGFR-2 inhibitors from recent research for your reference.

Compound Name / ID	Core Structure	VEGFR-2 IC50 (μM)	Key Cell-Based Activity (IC50)	Citation
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| **7a** | Nicotinamide–thiadiazol hybrid | **0.000095** \pm 0.05 μM | - Cytotoxicity (MDA-MB-231): 4.64 \pm 0.3 μM

- Cytotoxicity (MCF-7): 7.09 \pm 0.5 μM [1] | | **Z-3** | Not specified (AI-designed) | **0.88** μM | - Anti-proliferation (A549): 4.23 \pm 0.45 μM [2] | | | **21e** | Thieno[2,3-d]pyrimidine | **0.021** μM | - Demonstrated potent in vivo anticancer activity in a murine model [3] | | | **15b** | Furo[2,3-d]pyrimidine | Not explicitly stated | - Inhibited HUVEC proliferation: **99.5% at 10 μM** [3] | |

Experimental Context and Methodologies

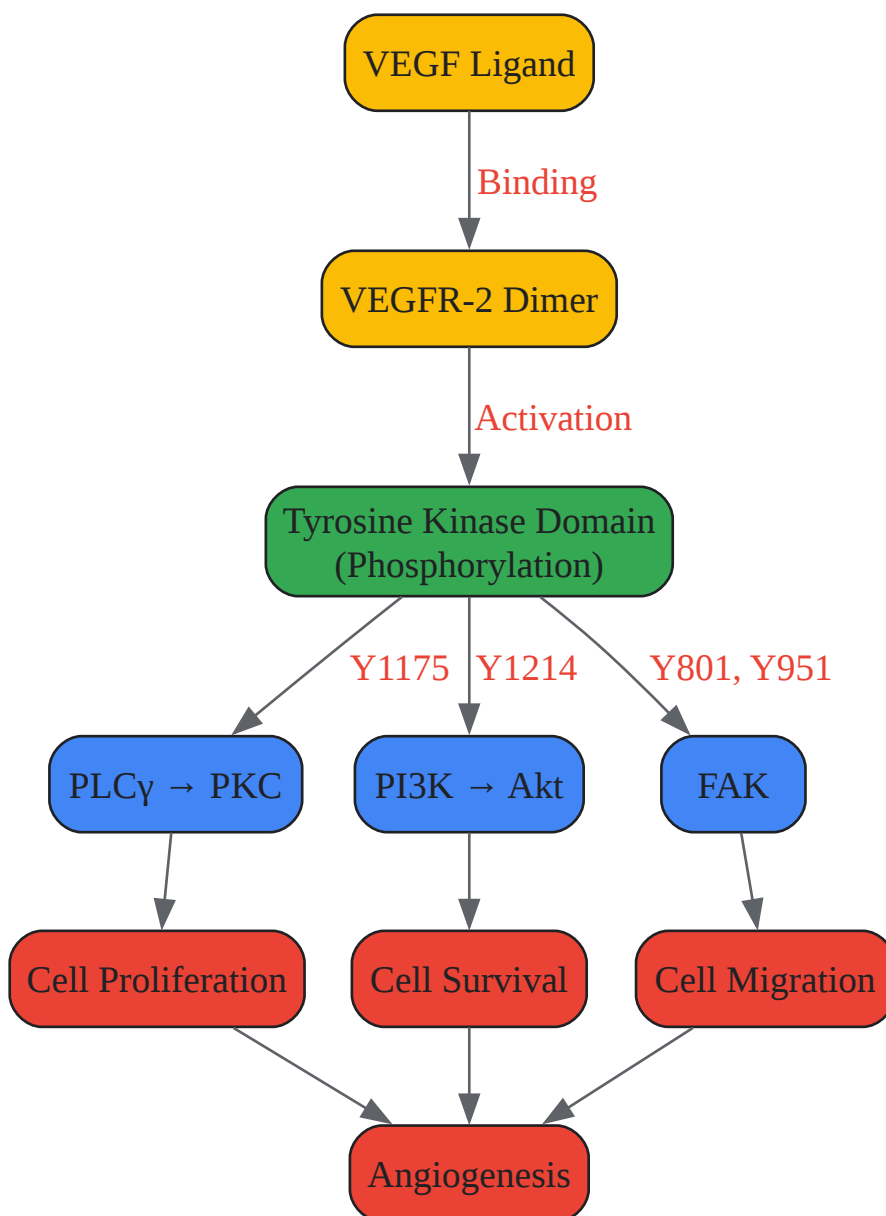
The quantitative data in the table above were typically generated through the following standardized experimental protocols, which you can consider for your own research.

- **In vitro VEGFR-2 Kinase Inhibition Assay:** This is a primary assay to measure a compound's direct inhibitory activity on the VEGFR-2 kinase enzyme. The assay usually uses a recombinant kinase domain, ATP, and a specific substrate. The extent of substrate phosphorylation is measured, often via ELISA or a time-resolved fluorescence resonance energy transfer (TR-FRET) method. The concentration that inhibits 50% of the kinase activity is reported as the IC50 [1] [3].
- **In vitro Cytotoxicity/Anti-proliferation Assay:** To evaluate a compound's effect on cell viability, assays like the MTT or CCK-8 are commonly employed. Cells (e.g., cancer cell lines MDA-MB-231 or

MCF-7, or human umbilical vein endothelial cells - HUVECs) are treated with the compound. After incubation (often 72 hours), the reagent is added, and the resulting colorimetric change, which is proportional to the number of viable cells, is measured. The IC50 value represents the concentration that reduces cell viability by 50% [1] [2].

VEGFR-2 Signaling Pathway

The biological activity of the inhibitors listed above is centered on blocking the VEGFR-2 signaling pathway, which is crucial for angiogenesis. The diagram below illustrates the key components and processes involved.



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VEGFR-2 signaling pathway and inhibitor action site.

Suggestions for Finding Your Compound

To locate the specific data you need for "**VEGFR-2-IN-24**", you could try the following:

- **Verify the Nomenclature:** Double-check the exact compound name and spelling. The naming might be specific to a particular pharmaceutical company or research institution's internal catalog.
- **Search Patent Literature:** Newly developed inhibitors are often disclosed in patent applications before they appear in peer-reviewed journals. Searching specialized patent databases may yield more results.
- **Consult Chemical Databases:** Search professional chemical compound databases like **PubChem** or **ChemSpider** using the name or a predicted structure to see if the compound has been registered with associated data.

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References

1. New nicotinamide–thiadiazol hybrids as VEGFR - 2 inhibitors for breast... [pubs.rsc.org]
2. Discovery of novel VEGFR inhibitors against non-small cell lung... 2 [translational-medicine.biomedcentral.com]
3. Discovery of Potent VEGFR - 2 Inhibitors based on Furopyrimidine and... [nature.com]

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